

Application Notes: Quantitative Analysis of **T-2 Toxin** in Feed using ELISA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: T-2 TOXIN

Cat. No.: B8107649

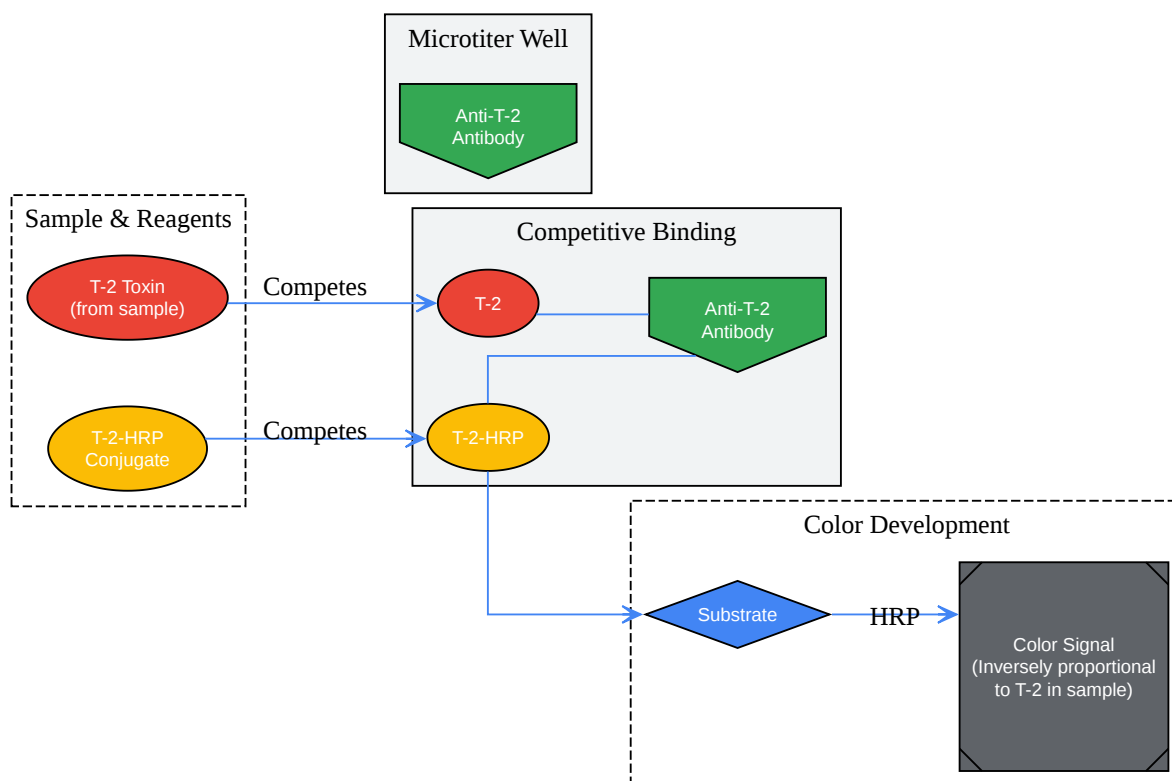
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Introduction

T-2 toxin is a potent type A trichothecene mycotoxin primarily produced by various *Fusarium* species of fungi.[1] Contamination of agricultural commodities such as corn, wheat, barley, and oats with **T-2 toxin** is a significant concern for the animal feed industry.[2] In livestock, **T-2 toxin** can lead to a range of adverse health effects, including feed refusal, weight loss, gastrointestinal issues, immune suppression, and reduced productivity. Due to its stability, the toxin can persist through feed processing. Therefore, routine monitoring of **T-2 toxin** levels in raw materials and finished feed is crucial for ensuring animal health and maintaining production efficiency. This competitive Enzyme-Linked Immunosorbent Assay (ELISA) kit provides a rapid, sensitive, and quantitative method for the determination of **T-2 toxin** in various feed samples.

Principle of the Assay

This ELISA kit operates on the principle of competitive immunoassay. The microtiter wells are pre-coated with antibodies specific to **T-2 toxin**. During the assay, **T-2 toxin** present in the sample competes with a **T-2 toxin**-horseradish peroxidase (HRP) conjugate for a limited number of antibody binding sites. After an incubation period, unbound components are washed away. A substrate solution is then added, which reacts with the bound HRP conjugate to produce a colored product. The intensity of the color is inversely proportional to the concentration of **T-2 toxin** in the sample; a higher concentration of **T-2 toxin** in the sample leads to less conjugate binding and a weaker color signal.[2] The reaction is stopped, and the absorbance is measured, allowing for the quantitative determination of **T-2 toxin** concentration by comparison against a standard curve.



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Caption: Principle of the Competitive ELISA for **T-2 Toxin**.

Performance Characteristics

The performance of this ELISA kit has been validated for use with various feed matrices. Key performance indicators are summarized below.

Table 1: Assay Performance

Parameter	Specification
Assay Type	Competitive ELISA
Sample Type	Corn, Wheat, Oats, Finished Feed
Detection Limit	5 ppb - 400 ppb (matrix dependent)[3][4]
Standard Range	0, 1, 3, 9, 27, 81 ppb (ng/g)[1][4]
Assay Time	Approx. 60 minutes[5]
Precision (CV%)	Intra-Assay: < 8%; Inter-Assay: < 15%[5]
Storage	2-8°C, away from direct sunlight[1][6]

Table 2: Cross-Reactivity Profile

Compound	Cross-Reactivity (%)
T-2 Toxin	100%[1][4]
HT-2 Toxin	<1% - 125% (kit dependent)[4][7]
Zearalanone	59%[4]

Note: Cross-reactivity can vary between different kit manufacturers. Some kits are designed to detect both T-2 and HT-2 toxins.[2]

Table 3: Recovery Rates in Spiked Feed Samples

Feed Matrix	Spiking Level (ppb)	Average Recovery (%)
Corn	50	100 ± 20%[1]
Wheat	100	99 - 114%[7]
Finished Feed	50	110 ± 15%[3]
Rye	25	99 - 114%[7]

Experimental Protocols

Materials and Equipment

Provided Materials:

- Antibody-Coated Microtiter Plate (96 wells)
- **T-2 Toxin** Standards (concentrations vary by kit)[[1](#)]
- **T-2 Toxin**-HRP Conjugate Solution
- Anti-T-2 Antibody Solution
- Substrate Reagent (e.g., TMB)
- Stop Solution (e.g., Sulfuric Acid)[[2](#)]
- Concentrated Wash Buffer (10X or 20X)
- Sample Diluent

Materials Required but Not Provided:

- Microplate reader with a 450 nm filter
- Homogenizer or grinder
- Vortex mixer
- Centrifuge (capable of 4000 rpm)
- Calibrated micropipettes (single and multi-channel) and disposable tips
- Graduated cylinders
- Balance (0.01g sensitivity)
- Reagent-grade methanol

- Distilled or deionized water

Reagent Preparation

- Wash Buffer: Dilute the Concentrated Wash Buffer with distilled or deionized water to the required volume (e.g., 1:20 dilution). Mix thoroughly.
- Reagents and Samples: Bring all kit components and prepared samples to room temperature (20-25°C) before use.

Sample Preparation Protocol

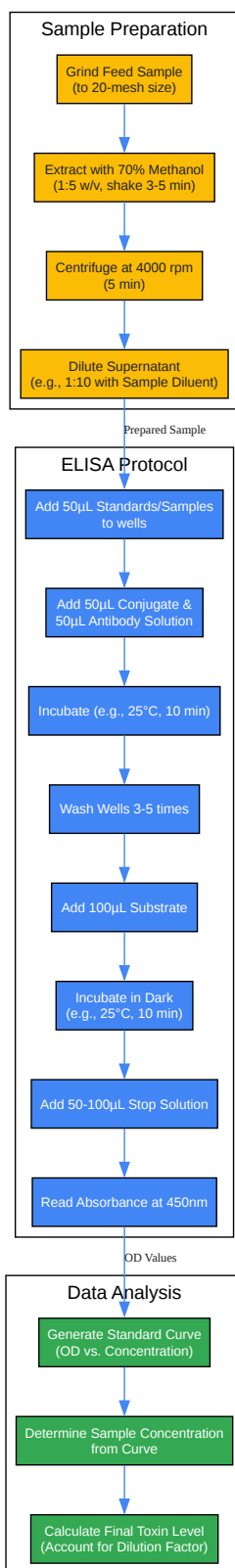
Proper sample preparation is critical for accurate results. Mycotoxin contamination is often not uniform, so a representative sample must be obtained.[\[8\]](#)

- Sampling: Collect a representative sample of at least 500g from the feed lot.
- Grinding: Grind the entire sample to a fine, uniform consistency, ensuring at least 95% passes through a 20-mesh sieve.[\[6\]](#)[\[9\]](#)
- Extraction:
 - Weigh 5-10g of the homogenized sample into a centrifuge tube.[\[4\]](#)[\[6\]](#)
 - Add 25-50mL of 70% methanol (methanol:water, 7:3 v/v). The typical sample-to-solvent ratio is 1:5 (w/v).[\[4\]](#)[\[6\]](#)
 - Vortex or shake vigorously for 3-5 minutes to ensure thorough extraction.[\[6\]](#)[\[9\]](#)
- Clarification: Centrifuge the mixture at 4000 rpm for 5 minutes to pellet solid particles.[\[4\]](#)[\[6\]](#)
- Dilution:
 - Carefully transfer an aliquot of the clear supernatant to a new tube.
 - Dilute the supernatant with the provided Sample Diluent. A common initial dilution is 1:10 (e.g., 100 µL supernatant + 900 µL Sample Diluent).[\[6\]](#)

- The diluted sample is now ready for analysis. The final concentration must be multiplied by the total dilution factor.

ELISA Assay Procedure

- Setup: Number the microwell strips required for standards, samples, and controls. It is recommended to run all standards and samples in duplicate.[\[2\]](#)
- Add Standards and Samples: Pipette 50 µL of each standard and prepared sample dilution into the appropriate wells.[\[2\]](#)[\[4\]](#)
- Add Conjugate and Antibody:
 - Add 25-50 µL of **T-2 Toxin**-HRP Conjugate to each well (except blank wells).[\[2\]](#)[\[4\]](#)
 - Add 25-50 µL of Anti-T-2 Antibody Solution to each well (except blank wells).[\[2\]](#)[\[4\]](#)
- Incubation: Gently shake the plate for 10-20 seconds to mix. Cover the plate and incubate for 10-60 minutes at room temperature (25°C) or 37°C, depending on the kit instructions.[\[2\]](#)[\[4\]](#)
- Washing: Decant the contents of the wells. Wash the plate 3-5 times with 260-300 µL of diluted Wash Buffer per well. After the final wash, invert the plate and tap it firmly on absorbent paper to remove any remaining liquid.[\[2\]](#)[\[4\]](#)
- Substrate Reaction: Add 100 µL of Substrate Reagent to each well. Incubate the plate in the dark for 10-15 minutes at room temperature.[\[2\]](#)
- Stop Reaction: Add 50-100 µL of Stop Solution to each well. The color in the wells will change from blue to yellow.[\[2\]](#)
- Read Absorbance: Read the optical density (OD) of each well at 450 nm using a microplate reader within 10 minutes of adding the Stop Solution.



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References

- 1. Grains and Feed T-2 Toxin ELISA Test Kit [mzfoodtest.com]
- 2. food.r-biopharm.com [food.r-biopharm.com]
- 3. assaygenie.com [assaygenie.com]
- 4. file.elabscience.com [file.elabscience.com]
- 5. T-2 Toxin (T-2 Toxin) ELISA Kit-Competitive - BioVenic [biovenic.com]
- 6. []
- 7. T-2 Toxin/HT-2 Toxin and Ochratoxin A ELISAs Development and In-House Validation in Food in Accordance with Commission Regulation (EU) No 519/2014 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Analysis of mycotoxins in feed - Lactanet [lactanet.ca]
- 9. hygiena.com [hygiena.com]
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